

4-Bromothiobenzamide CAS number and properties

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Compound of Interest

Compound Name: *4-Bromothiobenzamide*

Cat. No.: *B1270958*

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Technical Guide: 4-Bromothiobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromothiobenzamide**, a versatile building block in organic synthesis with significant potential in medicinal chemistry. This document outlines its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis.

Core Properties and Safety Information

4-Bromothiobenzamide, also known as p-bromothiobenzamide, is a yellow solid organic compound.^[1] Its key identifiers and physicochemical properties are summarized below for easy reference.

Table 1: Chemical and Physical Properties of **4-Bromothiobenzamide**

Property	Value	Reference(s)
CAS Number	26197-93-3	[1]
Molecular Formula	C ₇ H ₆ BrNS	[1]
Molecular Weight	216.10 g/mol	
Appearance	Yellow solid	[1]
Melting Point	139-146 °C	[1]
Purity	≥ 97%	
InChI	1S/C7H6BrNS/c8-6-3-1-5(2-4-6)7(9)10/h1-4H,(H2,9,10)	
InChI Key	AIPANIYQEBQYGC-UHFFFAOYSA-N	
SMILES String	NC(=S)c1ccc(Br)cc1	

Table 2: Safety and Hazard Information for **4-Bromothiobenzamide**

Hazard Information	Details	Reference(s)
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction)	
Precautionary Statements	P280, P301 + P312 + P330, P302 + P352	
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Sensitization 1	
Storage Class Code	11 (Combustible Solids)	
Personal Protective Equipment	Dust mask type N95 (US), Eyeshields, Gloves	

Applications in Research and Development

4-Bromothiobenzamide is a valuable intermediate in various scientific fields:

- Pharmaceutical Development: It serves as a crucial building block in the synthesis of diverse pharmaceutical agents.^[1] Thioamides, as a class, are recognized for their biological activities.^[2] The bromine atom on the phenyl ring enhances its reactivity, making it a suitable candidate for developing novel therapeutic agents through reactions like nucleophilic substitution.^[1]
- Agrochemical Chemistry: The compound is utilized in the formulation of agrochemicals, such as pesticides and herbicides.^[1]
- Material Science: It is involved in the creation of new materials, including polymers and coatings.^[1]
- Analytical Chemistry: It can function as a reagent in various analytical methods.^[1]

Experimental Protocols: Synthesis of 4-Bromothiobenzamide

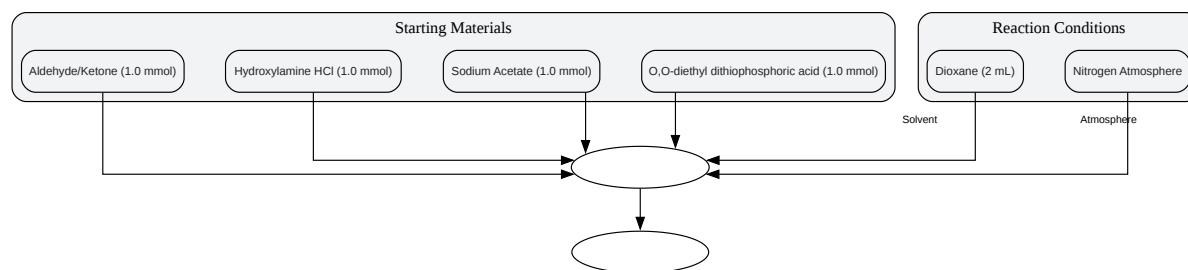
Two primary methods for the synthesis of **4-Bromothiobenzamide** are presented below.

Method 1: One-Pot Synthesis from Aldehyde

This protocol outlines a general one-pot synthesis for thioamides starting from an aldehyde.

Experimental Protocol:

- Dissolve the starting aldehyde or ketone (1.0 mmol) in dioxane (2 mL).
- Add hydroxylamine hydrochloride (1.0 mmol), sodium acetate (1.0 mmol), and O,O-diethyl dithiophosphoric acid (1.0 mmol) to the solution under a nitrogen atmosphere.[3]



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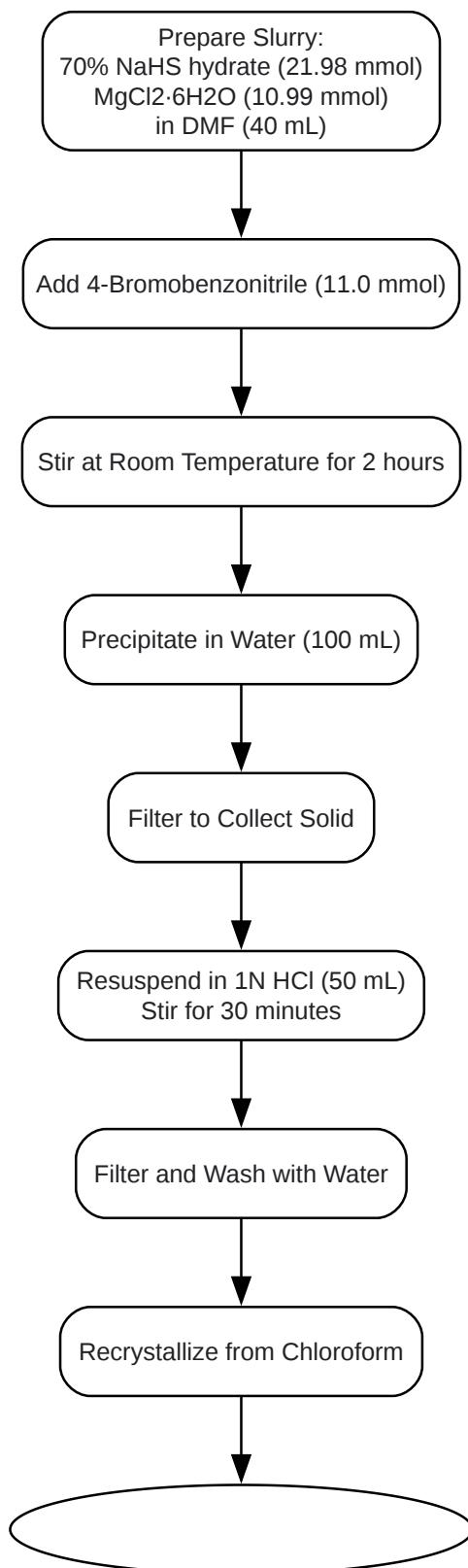
Caption: One-pot synthesis of thioamides.

Method 2: Synthesis from 4-Bromobenzonitrile

This method provides a specific route to **4-Bromothiobenzamide** starting from 4-bromobenzonitrile.[2]

Experimental Protocol:

- Prepare a slurry of 70% sodium hydrogen sulfide hydrate (21.98 mmol) and magnesium chloride hexahydrate (10.99 mmol) in DMF (40 mL).[2]
- Add 4-Bromobenzonitrile (11.0 mmol) to the slurry.[2]
- Stir the mixture at room temperature for 2 hours.[2]
- Pour the resulting mixture into water (100 mL) to precipitate the solid product.[2]
- Collect the precipitated solid by filtration.[2]
- Resuspend the product in 1 N HCl (50 ml) and stir for an additional 30 minutes.[2]
- Filter the product and wash it with an excess of water.[2]
- Recrystallize the final product from chloroform to obtain crystals suitable for analysis.[2]

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Caption: Synthesis of **4-Bromothiobenzamide**.

Biological Significance and Future Directions

While specific signaling pathways for **4-Bromothiobenzamide** are not extensively documented, the broader class of thioamides exhibits a wide spectrum of biological activities. [2] For instance, the related compound 4-(4-bromophenyl)-thiosemicarbazide has shown antibacterial activity, with its efficacy potentially linked to the electron density on the thiosemicarbazide chain.[4] The unique structural features of **4-Bromothiobenzamide**, including the reactive thioamide group and the bromine substituent, make it an attractive scaffold for the design and synthesis of novel therapeutic agents. Further research into its biological mechanisms of action and potential therapeutic applications is warranted.

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